

Independent Verification of Phosphatidylinositol 4-Kinase (PI4K) Inhibitors: A Comparative Guide

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Compound of Interest

Compound Name: MMV1634566

Cat. No.: B15581491

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This guide provides a comparative overview of selected phosphatidylinositol 4-kinase (PI4K) inhibitors, offering insights into their biochemical potency and cellular activity. While this document aims to address the mechanism of action for the compound series including **MMV1634566**, publicly available independent verification data for this specific compound is limited. Therefore, we present a comparative analysis of well-characterized PI4K inhibitors, including those from the same "MMV" series, to serve as a guide for the experimental verification of novel PI4K-targeting compounds.

Phosphatidylinositol 4-kinases are a family of enzymes that play a crucial role in various cellular processes, including signal transduction, membrane trafficking, and the formation of viral replication organelles. Their importance in the lifecycle of pathogens like *Plasmodium falciparum* (the causative agent of malaria) has made them attractive targets for drug development.

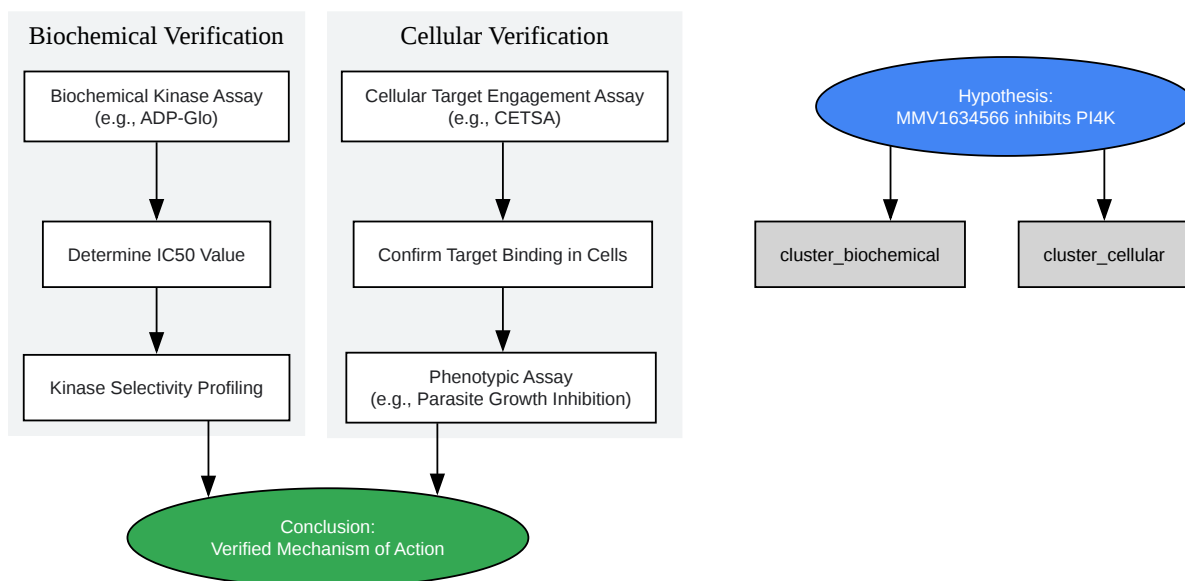
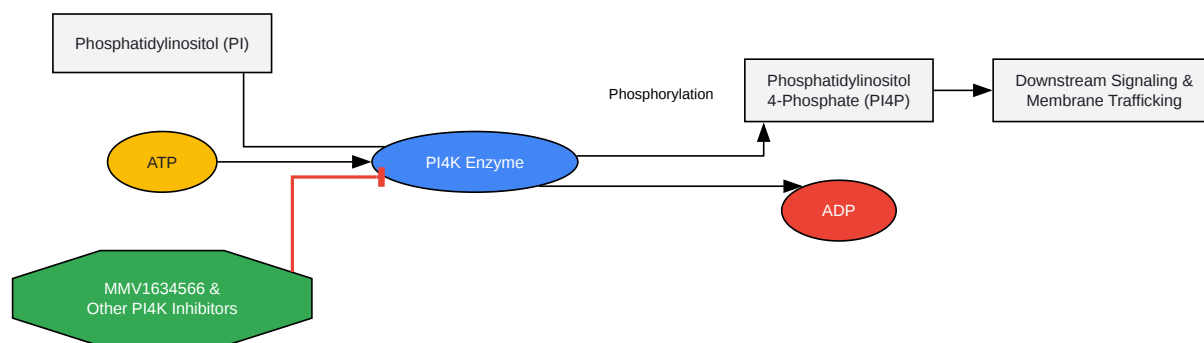
Data Presentation: Comparative Inhibitory Activity

The following table summarizes the half-maximal inhibitory concentrations (IC50) of several PI4K inhibitors against their primary targets. This quantitative data allows for a direct comparison of their potency.

Compound	Primary Target	IC50 (nM)	Notes
MMV390048	Plasmodium falciparum PI4K (PfPI4K)	~300	A representative of a chemical class of Plasmodium PI4K inhibitors. [1]
UCT943	Plasmodium vivax PI4K (PvPI4K)	23	A next-generation Plasmodium falciparum PI4K inhibitor. [1]
KDU691	Plasmodium PI4K	180 (hypnozoite forms), 61 (liver schizonts)	A Plasmodium PI4K inhibitor. [1]
PIK-93	PI4KIII β	19	Also inhibits PI3K α with an IC50 of 39 nM. [2]
PI4KIIIbeta-IN-9	PI4KIII β	7	Shows >140-fold selectivity over PI3K γ and >20-fold selectivity over PI3K δ . [1]

Mandatory Visualization

The following diagrams illustrate the PI4K signaling pathway and a general workflow for the experimental verification of a PI4K inhibitor's mechanism of action.



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